

Application Notes and Protocols for Siglec-7 Antibody

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Compound of Interest

Compound Name: S-Seven
CAS No.: 3792-59-4
Cat. No.: B1207966

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Introduction

Siglec-7 (Sialic acid-binding immunoglobulin-like lectin 7) is a transmembrane protein predominantly expressed on natural killer (NK) cells, as well as on subsets of monocytes and T cells. As an inhibitory receptor, Siglec-7 plays a crucial role in regulating immune responses by recognizing sialic acid-containing ligands on target cells. Engagement of Siglec-7 can lead to the inhibition of NK cell cytotoxicity and cytokine secretion.^{[1][2]} This makes the study of Siglec-7 and its signaling pathways of significant interest in immunology and oncology research, particularly in the context of cancer immunotherapy. This document provides detailed protocols for the use of anti-Siglec-7 antibodies in Western Blotting (WB) and Immunohistochemistry (IHC) applications.

Data Presentation

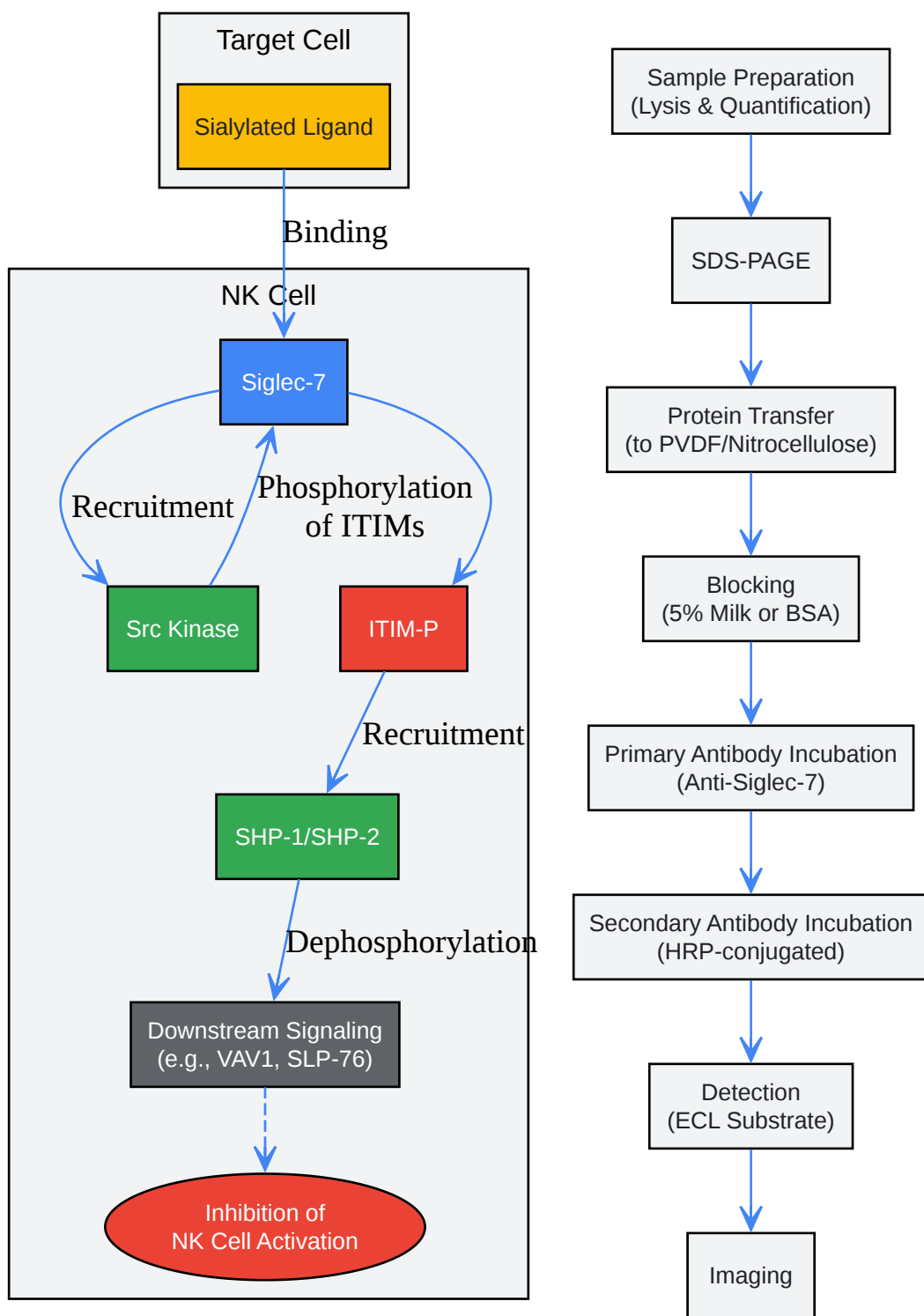
Table 1: Recommended Antibody Dilutions and Conditions

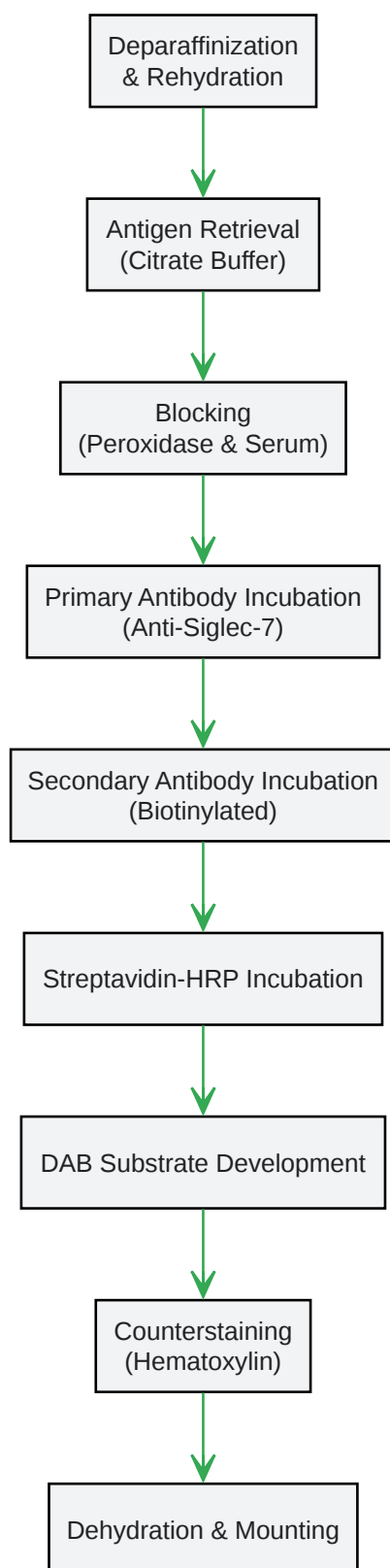
Application	Recommended Starting Dilution	Incubation Time	Incubation Temperature
Western Blot (WB)	1:1000	2 hours or Overnight	Room Temperature or 4°C
Immunohistochemistry (IHC-P)	1:100	1-2 hours or Overnight	Room Temperature or 4°C

Note: Optimal dilutions and conditions should be determined experimentally by the end-user.

Signaling Pathway

Siglec-7 functions as an inhibitory receptor on immune cells. Upon binding to its sialylated ligands on target cells, the immunoreceptor tyrosine-based inhibition motifs (ITIMs) within the cytoplasmic domain of Siglec-7 become phosphorylated by Src family kinases. This phosphorylation creates docking sites for Src homology 2 (SH2) domain-containing phosphatases, such as SHP-1 and SHP-2. These phosphatases then dephosphorylate downstream signaling molecules involved in activating cellular responses, thereby suppressing immune cell activation, such as NK cell-mediated cytotoxicity.^{[1][2]}





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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
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